

thermal stability Acid Brown 425 dyeing process

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Compound Focus: Acid Brown 425

CAS No.: 119509-49-8

Cat. No.: S1820944

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Acid Brown 425: Dye Properties & Known Data

The table below summarizes the key identifiers and available information for **Acid Brown 425**.

| Property | Description |
|------------------|---|
| Chemical Name | Acid Brown 425 [1] |
| CAS Number | 119509-49-8 [1] |
| Recommended Uses | Dyeing of wool, nylon, silk, paper, leather, and inks [2]. For aniline leather, it is recommended for shoe uppers, upholstery, and garments [2]. |
| Key Finding | In photodegradation studies (breaking down the dye using light), Acid Brown 425 was identified as the most persistent dye in a mixture with Acid Red 97 and Acid Orange 61, meaning it degrades more slowly than the others under light [3] [4]. |

Experimental Protocol: Photodegradation Study

Since direct thermal stability data is unavailable, the following is a detailed methodology from a relevant photodegradation study. This can serve as a reference for designing your own experiments to investigate dye stability.

A 2010 study aimed to determine the most efficient conditions for the photodegradation of a mixture containing **Acid Brown 425**, Acid Red 97, and Acid Orange 61 [3] [4]. The experimental approach was conducted in two stages:

- **Factor Screening:** A saturated fractional factorial design was used to screen seven variables for their influence on the degradation process. The variables assessed were:
 - Type of catalyst
 - Concentration of catalyst
 - Presence of H₂O₂
 - Concentration of H₂O₂
 - Stirring rate
 - pH of the solution
 - Dye concentration The study concluded that the **presence of H₂O₂ was the most influential variable** for the photodegradation process [3] [4].
- **Response Surface Methodology (RSM):** After screening, a central composite design was used to model the behavior of the photodegradation further. In this stage, the concentration of **Acid Brown 425** was fixed, and the degradation was performed without a catalyst. The study found that the process could be modeled using a second-order equation [3] [4].

Key Conclusion from the Study: A catalyst was not necessary to achieve quick degradation of the dyes when using H₂O₂ under light, though **Acid Brown 425** consistently proved to be the most persistent [3] [4].

Troubleshooting & FAQs

Based on the analyzed research, here are answers to potential questions.

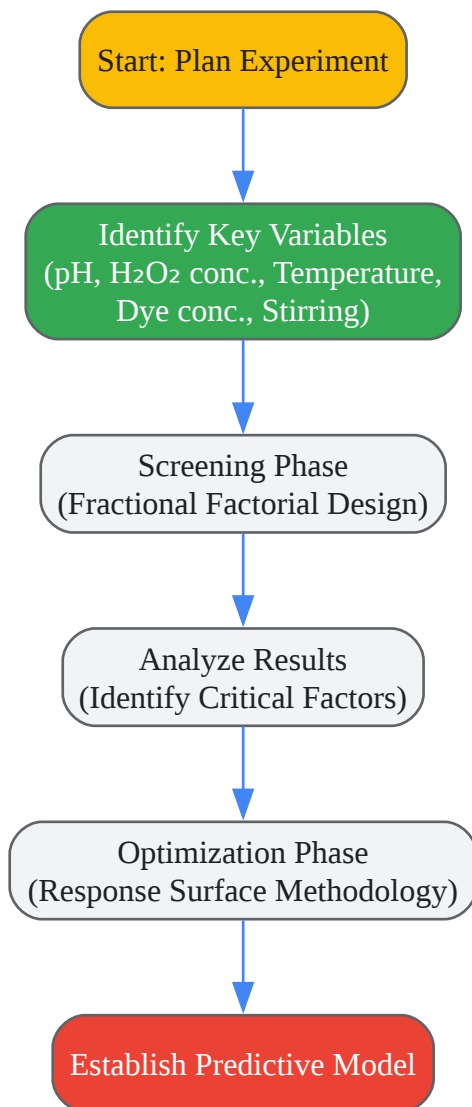
Q1: Why is my dye solution containing Acid Brown 425 not degrading as quickly as others in my photodegradation experiment? A: Research indicates that **Acid Brown 425** is more persistent than similar acid dyes like Acid Red 97 and Acid Orange 61. Its molecular structure may be more resistant to breakdown. To enhance degradation, ensure you are using an optimal concentration of H₂O₂, which was identified as the most critical factor [3] [4].

Q2: Can I degrade Acid Brown 425 without using a metallic catalyst? A: Yes, the referenced study found that a catalyst was not needed for the quick photodegradation of the dye mixture when H₂O₂ was used under

light [3] [4].

Experimental Workflow for Dye Stability Investigation

The following diagram outlines a general experimental workflow you can adapt to investigate the stability of **Acid Brown 425**, based on the principles of the cited study.



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How to Proceed Without Specific Thermal Stability Data

The search results lack direct information on the thermal stability of **Acid Brown 425**. Here's how you can proceed:

- **Contact Suppliers:** Manufacturers like **Viana Chemicals** may have technical data sheets with stability information [2].
- **Conduct Original Research:** Perform Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) to characterize the dye's thermal behavior directly.
- **Broaden Literature Review:** Search specifically for "Thermogravimetric Analysis (TGA) of acid dyes" or look into studies on the dyeing processes you're using (e.g., leather, nylon) which might contain relevant stability data.

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References

1. | 119509-49-8 Acid Brown 425 [chemicalbook.com]
2. (id:11406591). Buy India Acid - EC21 Brown 425 Acid dyes [ec21.com]
3. Modelling of the simultaneous photodegradation of Acid Red 97, Acid ... [pubmed.ncbi.nlm.nih.gov]
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